

Prothioconazole solubility in water and organic solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Prothioconazole

CAS No.: 178928-70-6

Cat. No.: S540441

[Get Quote](#)

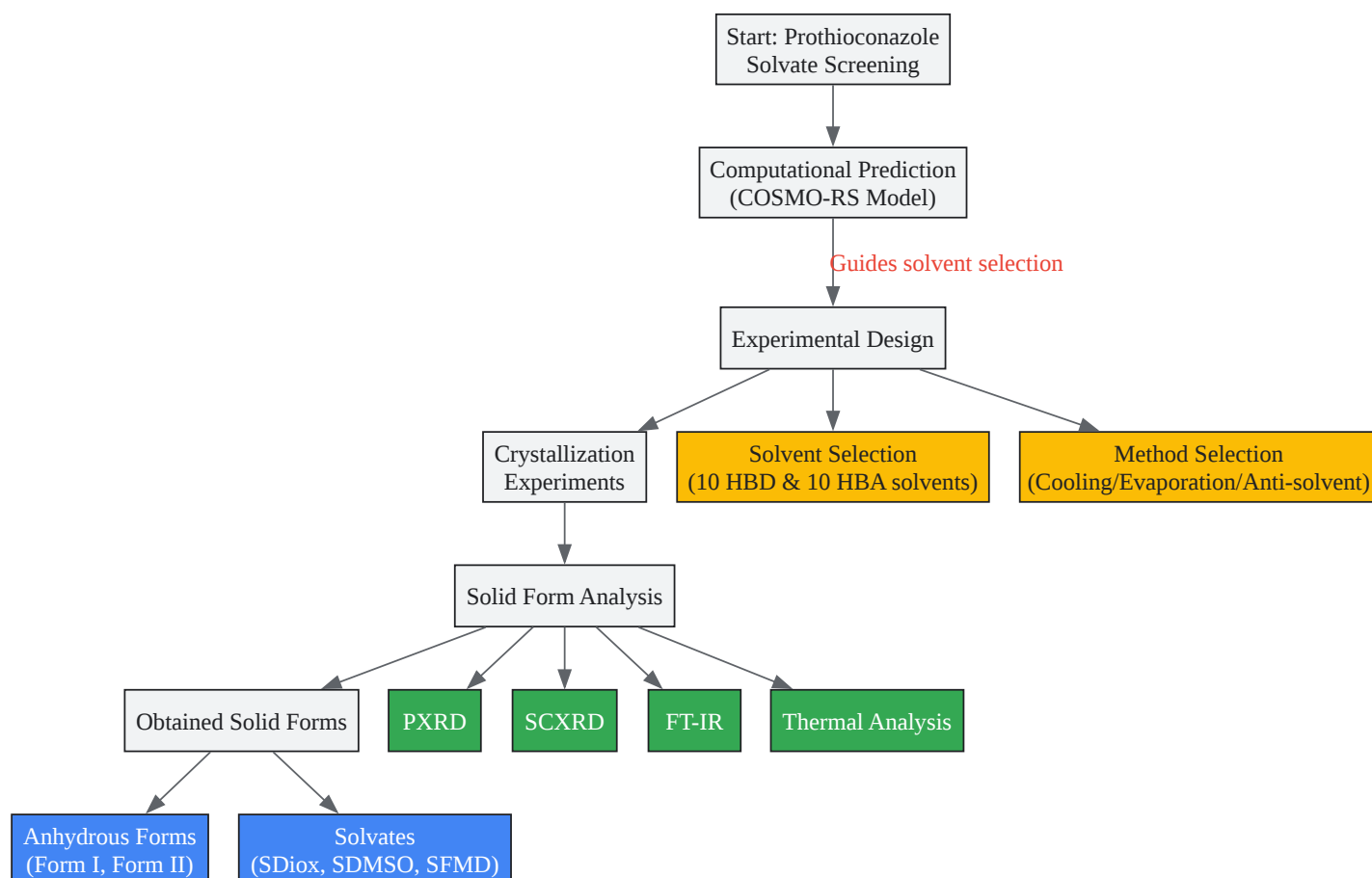
Solubility Profile of Prothioconazole

The following table summarizes the available quantitative data on the solubility of **prothioconazole** in various solvents.

Solvent	Solubility at 20°C	Conditions / Notes
Water	22.5 mg/L [1] 300 mg/L [2]	At pH 7 [1]. The value in [2] is a general figure; the value from the regulatory dossier is more specific.
Ethyl Acetate	215,000 mg/L (215 g/L) [1]	-
Acetone	280,000 mg/L (280 g/L) [1]	-
n-Heptane	27 mg/L [1]	-
Xylene	8,000 mg/L (8 g/L) [1]	-
Polyethylene Glycol	Soluble [2]	Qualitative data only.
Esters	Soluble [2]	Qualitative data only.

Experimental Protocol: Screening for Prothioconazole Solvates

The solubility and stability of a solid compound can be significantly altered by its crystalline form. The following workflow, based on a recent study, outlines a methodology for discovering new solvates of **prothioconazole** to enhance these properties [3].



[Click to download full resolution via product page](#)

*Experimental workflow for **prothioconazole** solvate screening.*

Here is a detailed breakdown of the experimental steps shown in the diagram:

Computational Prediction with COSMO-RS Model

- **Purpose:** To prioritize solvents with a high propensity to form solvates with **prothioconazole**, reducing experimental time and resources [3].
- **Procedure:** The COSMO-RS model, based on quantum chemical calculations, was used to predict the excess enthalpy of mixing for **prothioconazole** with 20 different solvents (10 hydrogen bond donors (HBD) and 10 hydrogen bond acceptors (HBA)). Solvents with more negative excess enthalpy values were predicted to have a higher tendency to form solvates [3].

Experimental Design and Crystallization

- **Materials: Prothioconazole** Form II (97% purity) and analytical grade organic solvents were used without further purification [3].
- **Crystallization Methods:** Multiple methods were employed based on the predicted results [3]:
 - **Cooling Crystallization:** A saturated solution was prepared at an elevated temperature (e.g., 50°C) and then slowly cooled to a lower temperature (e.g., 5°C).
 - **Evaporation Crystallization:** A solution was left at a constant temperature for the solvent to slowly evaporate.
 - **Anti-solvent Crystallization:** A poor solvent (anti-solvent) was added to a solution to induce crystallization.

Solid Form Analysis and Characterization

The obtained crystals were thoroughly characterized to identify their structure and properties [3]:

- **Single-Crystal X-ray Diffraction (SCXRD):** Used to determine the precise molecular and crystal structure of new solid forms.
- **Powder X-ray Diffraction (PXRD):** Used for phase identification and to obtain the "fingerprint" of the crystalline material.
- **Fourier Transform Infrared (FT-IR) Spectroscopy:** Provided information on molecular vibrations and hydrogen bonding interactions.
- **Thermal Analysis (TGA/DSC):** Assessed the thermal stability, desolvation temperature, and melting points of the forms.

This protocol successfully led to the discovery and characterization of **two anhydrous forms (Form I and Form II)** and **three new solvates (with 1,4-dioxane, dimethyl sulfoxide, and N,N-dimethylformamide)** [3].

Conclusion

Prothioconazole has low solubility in water but is highly soluble in several organic solvents. The search for new crystalline forms, such as solvates, is a viable strategy to modulate its solubility and stability. The experimental protocol outlined provides a robust methodology for researchers to systematically investigate these properties.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Prothioconazole (Ref: JAU 6476) - AERU [item.herts.ac.uk]
2. Prothioconazole [en.wikipedia.org]
3. Development of prothioconazole solvates by prediction ... [[sciencedirect.com](https://www.sciencedirect.com)]

To cite this document: Smolecule. [Prothioconazole solubility in water and organic solvents].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b540441#prothioconazole-solubility-in-water-and-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com